

Essential Safety and Logistical Information for Handling Modaline

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Compound of Interest

Compound Name:	Modaline
CAS No.:	2856-74-8
Cat. No.:	B1679904

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Modaline**, a 2-methyl-3-piperidinopyrazine derivative that functions as a monoamine oxidase (MAO) inhibitor.^[1] Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

Modaline sulfate is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[2][3]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

PPE Category	Item	Specification	Rationale
Hand Protection	Protective gloves	Chemically resistant (e.g., nitrile)	To prevent skin irritation and absorption.[2][3]
Eye/Face Protection	Safety glasses with side-shields or face shield	ANSI Z87.1 compliant	To protect against splashes and dust causing serious eye irritation.[2][3]
Body Protection	Protective clothing	Laboratory coat or chemical-resistant apron	To protect against accidental skin contact.[2][3]
Respiratory Protection	Use in a well-ventilated area	Handle in a chemical fume hood	To avoid inhalation of dust or aerosols that may cause respiratory irritation.[2][3]

Operational Plan: Handling and Storage

Ventilation: Always handle **Modaline** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[3]

Hygiene: Do not eat, drink, or smoke in areas where **Modaline** is handled. Wash hands thoroughly after handling.[2][3]

Storage: Store **Modaline** in a tightly sealed container in a cool, well-ventilated place.[3] Keep away from strong acids/alkalis and strong oxidizing/reducing agents.[2]

Emergency Procedures

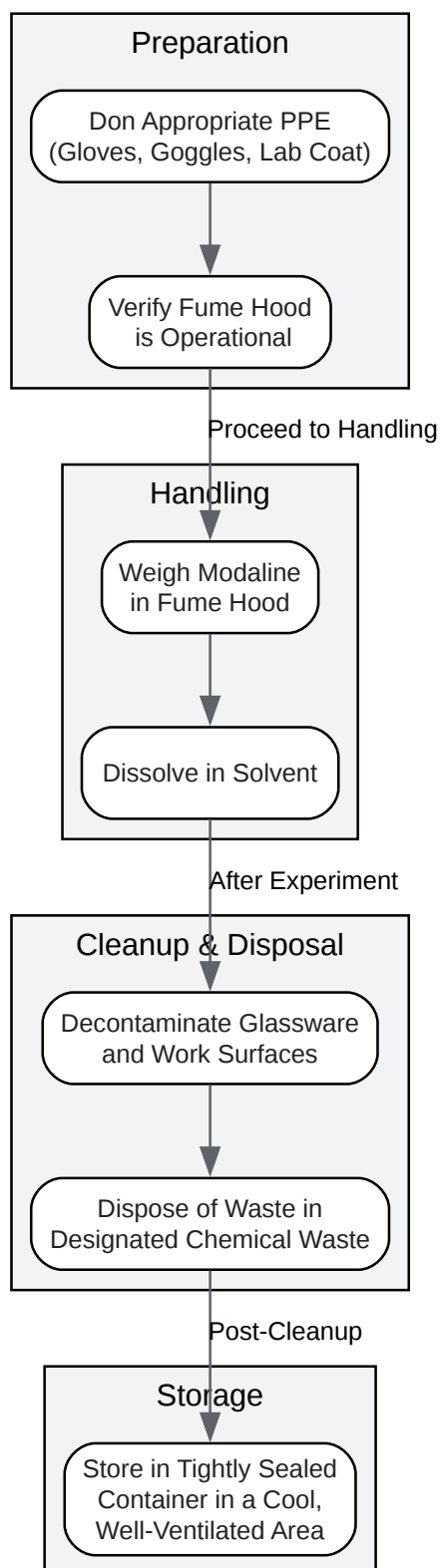
Exposure Route	Immediate Action
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[2][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[2][3]
Inhalation	Move the individual to fresh air and keep them at rest in a comfortable position for breathing.[2][3]
Ingestion	Rinse mouth with water. Do not induce vomiting.[3]

In all cases of exposure, seek medical attention if symptoms persist.[3]

Disposal Plan

Dispose of **Modaline** and its container in accordance with local, state, and federal regulations.
[2] Prevent the product from entering drains or water courses.[3]

Experimental Workflow for Safe Handling of Modaline



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Caption: Workflow for the safe handling of **Modaline** in a laboratory setting.

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References

- 1. [Modaline sulfate | Monoamine Oxidase | MAO | TargetMol \[targetmol.com\]](#)
- 2. [file.medchemexpress.com \[file.medchemexpress.com\]](https://file.medchemexpress.com)
- 3. [benchchem.com \[benchchem.com\]](https://benchchem.com)
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